Spectroscopic Characterization of Dichloronitromethane (DCNM): A Technical Guide to IR Analysis

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dichloronitromethane*
CAS No.:	*7119-89-3*
Cat. No.:	*B120543*

Get Quote

Executive Summary

Dichloronitromethane (DCNM), CAS [7119-89-3], is a halogenated nitroalkane frequently encountered as a reactive intermediate in organic synthesis and as a disinfection byproduct (DBP) in water treatment.[1][2][3][4] Its structural hybridity—possessing both high-electron-density chlorine atoms and a strongly electron-withdrawing nitro group—creates a unique vibrational signature.

For researchers and drug development professionals, Infrared (IR) spectroscopy serves as the primary rapid-validation tool for DCNM. This guide provides an authoritative breakdown of its spectral characteristics, emphasizing the electronic effects that differentiate it from its precursors (nitromethane) and analogs (chloropicrin).

Molecular Structure & Vibrational Theory

To accurately interpret the IR spectrum of DCNM (

), one must understand the electronic environment of the central carbon atom.

- Geometry: The molecule adopts a distorted tetrahedral geometry around the central carbon.
- Electronic Inductive Effect (-I): The presence of two chlorine atoms exerts a strong inductive effect, withdrawing electron density from the central carbon. This electron deficiency is transmitted to the nitro group.
- Vibrational Consequences:
  - N-O Bond Shortening: The electron withdrawal reduces the resonance character of the nitro group, effectively increasing the double-bond character of the N=O bonds. This results in a hypsochromic shift (blue shift) of the asymmetric stretching frequency to higher wavenumbers compared to non-halogenated nitroalkanes.
  - C-H Bond Acidification: The electron-poor carbon weakens the C-H bond while simultaneously increasing its force constant due to rehybridization effects, typically shifting the C-H stretch to the region characteristic of

    or acidic protons (>3000 cm^{-1}).

Spectral Analysis: Core Functional Groups

The following table summarizes the diagnostic bands for DCNM. Note that exact wavenumbers may vary slightly (

5-10 cm^{-1}) depending on the solvent (solution phase) or if the sample is run as a neat liquid film.

Table 1: Diagnostic IR Bands of **Dichloronitromethane**

© 2026 BenchChem. All rights reserved.

Frequency (cm^{-1})	Intensity	Vibrational Mode Assignment	Structural Insight
3020 – 3050	Weak	Stretch	Diagnostic: Indicates an acidic proton on a halogenated carbon. Higher frequency than typical alkyl C-H (2850-2960 cm^{-1}).
1580 – 1610	Strong	Asymmetric Stretch	Primary Identifier: Shifted significantly higher than nitromethane (~1550 cm^{-1}) due to the inductive effect of two Cl atoms.
1330 – 1360	Strong	Symmetric Stretch	Confirmation: Often appears as a sharp, intense band. Slightly lower than typical alkyl nitro groups due to field effects.
850 – 920	Medium	Stretch	Backbone: Represents the connection between the central carbon and the nitro group.
750 – 800	Strong	Stretch	Fingerprint: Characteristic of polychlorinated alkanes. Often broad or split due to isotopic contributions (vs

© 2026 BenchChem. All rights reserved.

			).
~600	Medium	Scissoring	Deformation: In-plane bending mode of the nitro group.

Detailed Band Interpretation

The Nitro Group Shift (

)

In simple nitroalkanes like nitromethane, the asymmetric stretch occurs near 1550 cm^{-1}. In DCNM, the two

-chlorines compete for electron density. This prevents the nitrogen lone pair from fully participating in resonance with the oxygens, effectively "stiffening" the N=O bonds.

- Observation: Expect this peak to be the most dominant feature in the 1500–1700 cm^{-1} window.
- differentiation: If the peak is >1610 cm^{-1}, suspect Trichloronitromethane (Chloropicrin). If the peak is <1560 cm^{-1}, suspect unreacted Nitromethane.

The "Invisible" C-H Stretch

Unlike standard alkyl chains which show strong absorption in the 2850–2960 cm^{-1} region, the C-H stretch in DCNM is weak and shifted to ~3030 cm^{-1}.

- Common Error: Researchers often mistake this weak band for noise or overtone bands. However, its presence is the definitive way to distinguish DCNM from Chloropicrin (which has no C-H bond).

Experimental Protocol

Safety Warning: Lachrymator

Dichloronitromethane is a potent lachrymator (tear gas agent) and lung irritant. It is structurally related to chloropicrin.

© 2026 BenchChem. All rights reserved.

- Mandatory PPE: Double nitrile gloves, chemical splash goggles, and a lab coat.
- Containment: All transfers must occur within a functioning fume hood.
- Disposal: Quench with basic hydrolysis (carefully) or dispose of as halogenated organic waste.

Method A: Liquid Film (Neat)

Best for qualitative identification and fingerprinting.

- Cell Prep: Use NaCl or KBr salt plates. Ensure they are polished and dry.
- Loading: Place 1 drop of DCNM on the center of one plate.
- Compression: Place the second plate on top and rotate 90° to create a thin, capillary film. Do not over-tighten, as the compound is volatile.
- Acquisition: Scan from 4000 to 400 cm^{-1}.
  - Resolution: 4 cm^{-1}
  - Scans: 16 (sufficient for strong nitro bands)

Method B: Solution Phase (or)

Best for quantitative analysis or if the sample is too volatile.

- Solvent Choice: Carbon tetrachloride (

) is ideal as it is IR transparent in the fingerprint region (caution: toxic). Chloroform (

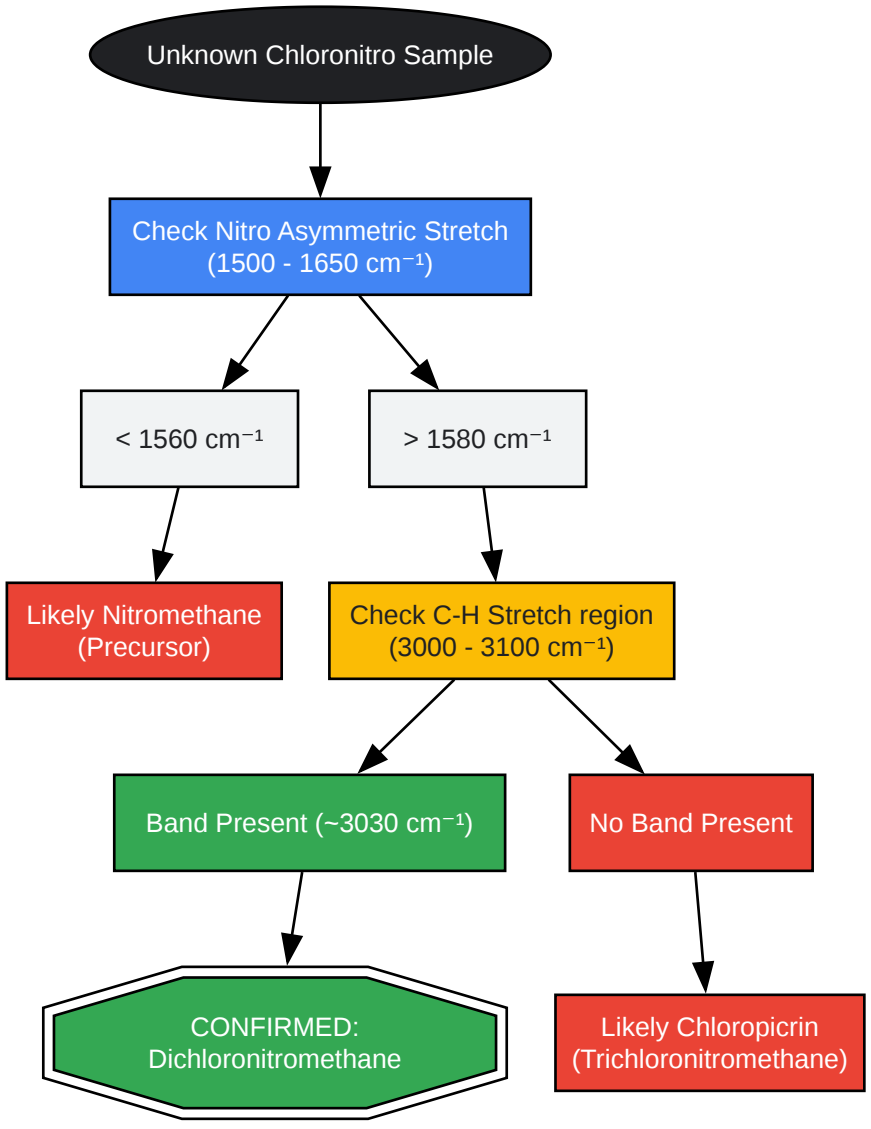
) is a suitable alternative but will obscure the C-H region.
- Concentration: Prepare a 5-10% (v/v) solution.
- Path Length: Use a sealed liquid cell with a 0.1 mm spacer to prevent evaporation during the scan.

© 2026 BenchChem. All rights reserved.

Visualization & Logic Flows

Diagram 1: Spectral Logic Tree for Identification

This logic flow guides the researcher in distinguishing DCNM from its common synthesis precursors and byproducts.



Click to download full resolution via product page

Caption: Decision tree for distinguishing **Dichloronitromethane** from Nitromethane and Chloropicrin using IR markers.

Diagram 2: Experimental Workflow

© 2026 BenchChem. All rights reserved.

The following diagram outlines the critical path from synthesis to spectral validation, ensuring sample integrity.



Click to download full resolution via product page

Caption: Workflow emphasizing the removal of water (which interferes with NO2 bands) and handling of volatility.

Troubleshooting & Common Artifacts

Artifact	Cause	Solution
Broad O-H Band (3400 cm^{-1})	Wet sample. Water absorbs strongly here and can broaden the symmetric stretch.	Dry sample over or molecular sieves before analysis.
Missing C-H Stretch	Sample evaporation or concentration too low.	Use a thicker spacer (0.1mm) or run as a neat film immediately.
Split Bands	Fermi resonance (coupling between fundamental and overtone bands).	This is normal for many nitro compounds. Record the center of gravity of the split peaks.
High Baseline Slope	Scattering due to salt plate fogging.	Repolish salt plates; DCNM HCl byproducts can etch NaCl windows over time.

References

- National Institute of Standards and Technology (NIST).Infrared Spectrum of Nitromethane (Gas Phase). NIST Chemistry WebBook, SRD 69. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- PubChem.**Dichloronitromethane** (Compound Summary). National Library of Medicine. CID 165571.[5] Available at: [Link][5]
- SpectraBase.Vapor Phase IR Spectra of **Dichloronitromethane**. John Wiley & Sons.[5] Available at: [Link][5]
- University of Colorado Boulder.IR Spectroscopy Tutorial: Nitro Groups. Department of Chemistry & Biochemistry. Available at: [Link][6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. orientjchem.org [orientjchem.org]
- 4. Solved IR SPECTRUM ANALYSIS NHAc NO2 II-03 | Chegg.com [chegg.com]
- 5. Dichloronitromethane | CHCl2NO2 | CID 165571 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. reddit.com [reddit.com]
- To cite this document: BenchChem. [Spectroscopic Characterization of Dichloronitromethane (DCNM): A Technical Guide to IR Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b120543/docs#spectroscopic-characterization-of-dichloronitromethane-dcnm-a-technical-guide-to-ir-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.